

# An In-depth Technical Guide to 2,5-Dimethylnitrobenzene (CAS 89-58-7)

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## Compound of Interest

Compound Name: 1,4-Dimethyl-2-nitrobenzene

Cat. No.: B166905

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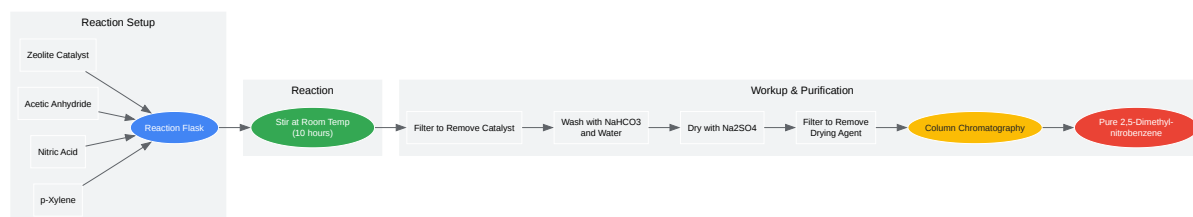
## Introduction

This technical guide provides a comprehensive overview of 2,5-dimethylnitrobenzene (CAS 89-58-7), also known as nitro-p-xylene. This document collates critical data regarding its chemical structure, physicochemical properties, synthesis, and safety information, presented in a format tailored for scientific and research applications.

## Chemical Structure and Identification

2,5-Dimethylnitrobenzene is an organic aromatic compound. The structure consists of a benzene ring substituted with two methyl groups at positions 2 and 5, and a nitro group at position 1.

Structure:



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